

Using DPPH assay to determine the antioxidant capacity of gallic acid

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Compound of Interest

Compound Name: *3,4,5-Trihydroxybenzoate*

Cat. No.: B8703473

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Application Notes: DPPH Assay for Gallic Acid Antioxidant Capacity

Introduction

The 2,2-diphenyl-1-picrylhydrazyl (DPPH) assay is a rapid, simple, and widely used spectrophotometric method for evaluating the antioxidant capacity of various compounds.^{[1][2]} ^[3] The principle of the assay is based on the ability of an antioxidant to donate a hydrogen atom or an electron to the stable DPPH free radical, thus neutralizing it.^[4] DPPH is a stable radical that has a deep violet color in solution, with a characteristic absorption maximum around 517 nm.^{[2][4]} When reduced by an antioxidant, the DPPH solution's color fades to a pale yellow, and the absorbance at 517 nm decreases. This change in absorbance is directly proportional to the radical-scavenging activity of the antioxidant.^[2]

Gallic acid, a phenolic compound found in numerous plants, is a potent antioxidant and is frequently used as a positive control or standard in the DPPH assay due to its strong hydrogen-donating ability. These application notes provide a comprehensive protocol for determining the antioxidant capacity of gallic acid using the DPPH assay, tailored for researchers in natural product chemistry, pharmacology, and drug development.

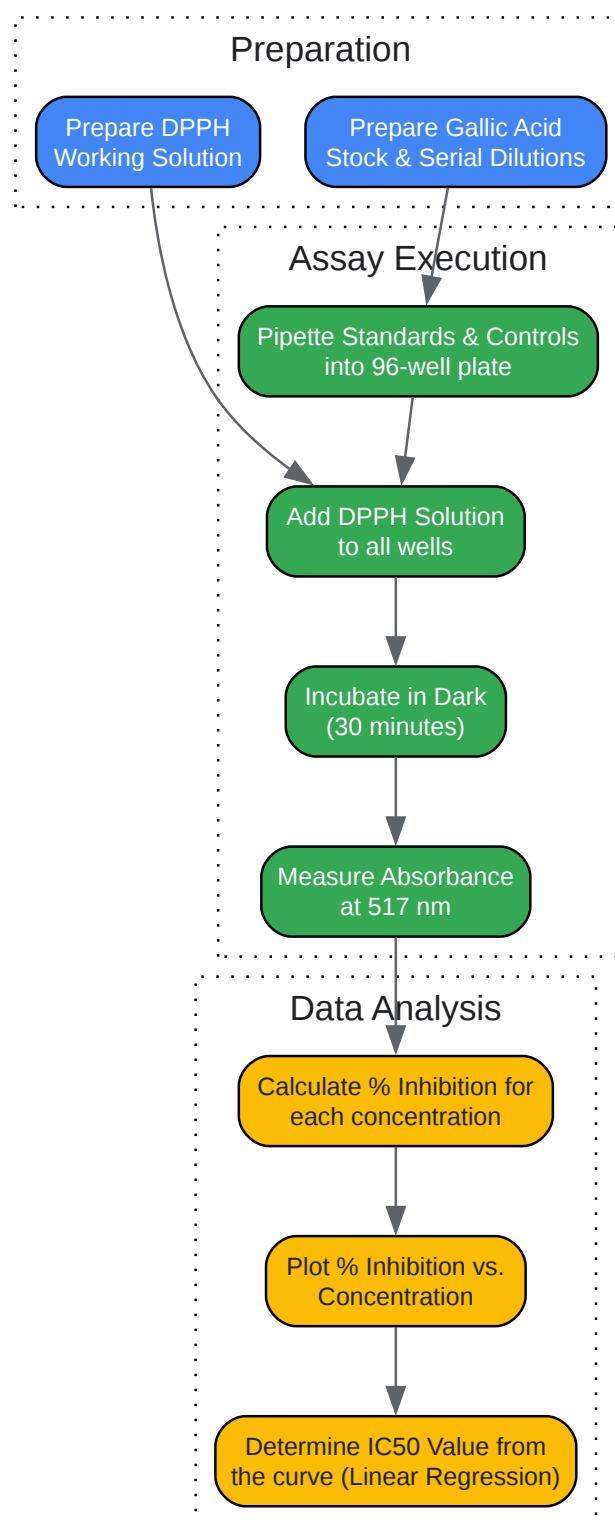
Chemical Principle of the DPPH Assay

The antioxidant (represented as AH) donates a hydrogen atom to the DPPH radical (DPPH \cdot), resulting in the formation of the reduced, stable DPPH-H molecule and the antioxidant radical (A \cdot). This reduction causes the solution to change color from violet to yellow.

- DPPH \cdot (Radical, Violet) + AH (Antioxidant) \rightarrow DPPH-H (Reduced, Yellow) + A \cdot (Antioxidant Radical)

The degree of discoloration indicates the scavenging potential of the antioxidant compound.[\[4\]](#)

DPPH Assay Experimental Workflow

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